

An In-depth Technical Guide to the Isomers of Carboxyfluorescein

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Compound of Interest

Compound Name: 5(6)-Carboxy-eosin

Cat. No.: B8261255

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the isomers of carboxyfluorescein, focusing on the commonly used 5-carboxyfluorescein and 6-carboxyfluorescein. These isomers are widely employed as fluorescent labels and probes in various biological and drug discovery applications. This document details their synthesis, separation, and key physicochemical properties, along with experimental protocols and application workflows.

Introduction to Carboxyfluorescein Isomers

Carboxyfluorescein, often abbreviated as FAM, is a derivative of fluorescein that possesses a carboxyl group, enabling its covalent attachment to biomolecules. The synthesis of carboxyfluorescein typically results in a mixture of two structural isomers: 5-carboxyfluorescein and 6-carboxyfluorescein.[1] While often used as a mixture (5(6)-FAM), the pure isomers are preferred in many applications to ensure homogeneity and reproducibility of the labeled species.[2][3] The fluorescence of these molecules originates from the xanthene core and is influenced by the position of the carboxyl group and the pH of the environment.[4]

Physicochemical and Spectroscopic Properties

The photophysical properties of 5- and 6-carboxyfluorescein are very similar, which makes their individual application dependent on the specific requirements of the experimental setup. However, subtle differences in properties such as quantum yield can be observed, particularly when they are conjugated to other molecules.

Quantitative Data Summary

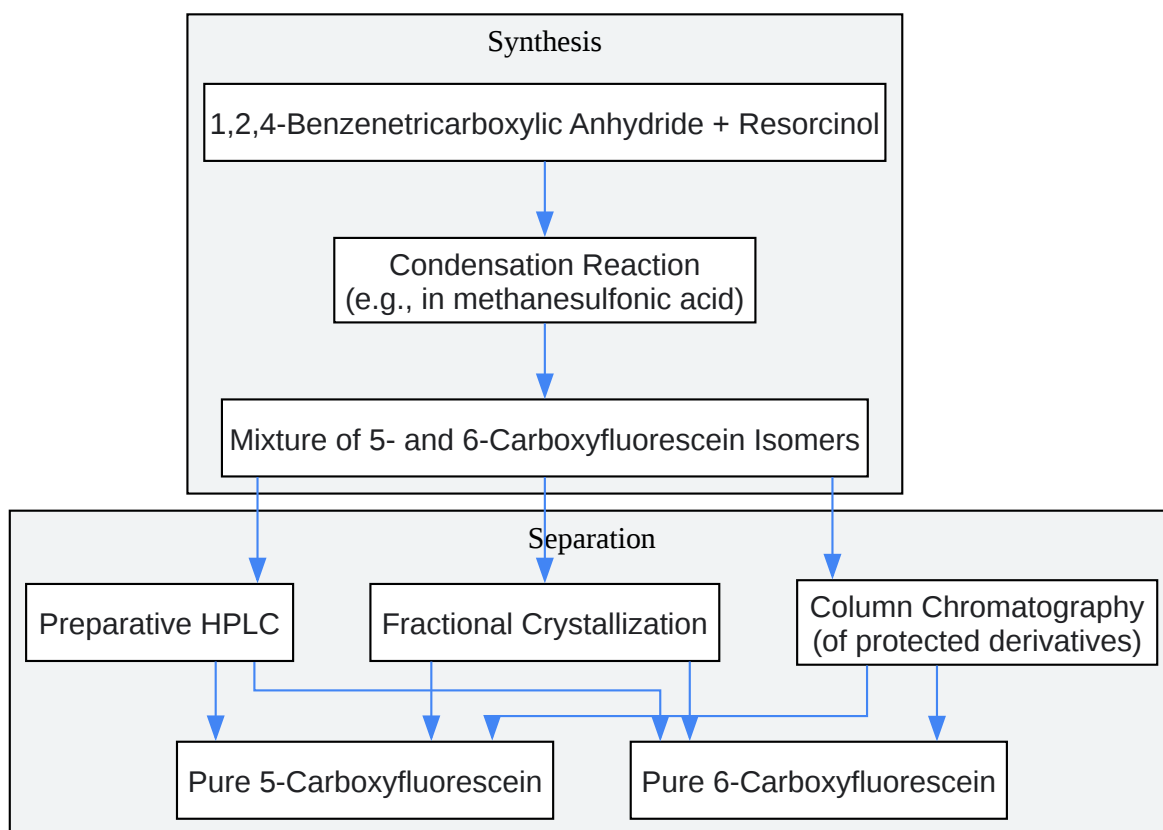
The following table summarizes the key quantitative data for the isomers of carboxyfluorescein.

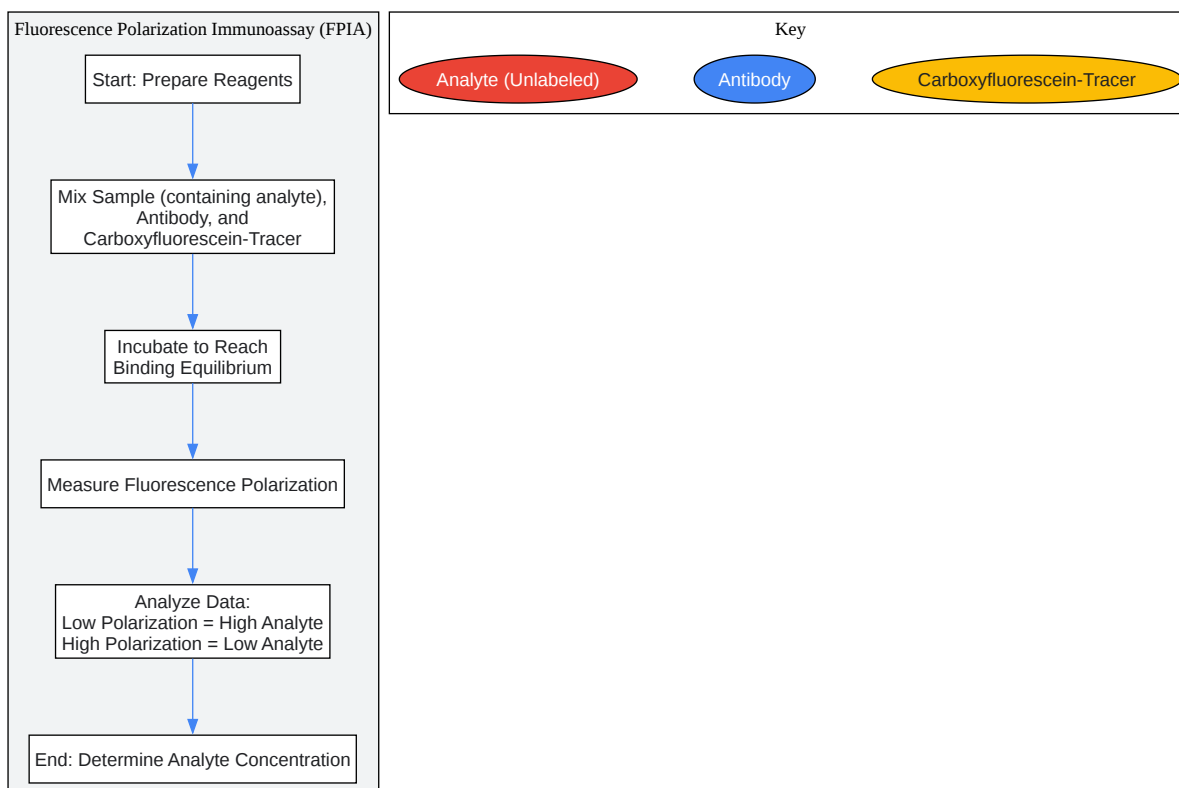
Property	5-Carboxyfluorescein	6-Carboxyfluorescein	5(6)-Carboxyfluorescein (Mixture)
Excitation Maximum (λ_{ex})	~494 nm	~496 nm	492 - 495 nm[4][5]
Emission Maximum (λ_{em})	~520 nm	~522 nm	514 - 520 nm[4][5]
Molar Extinction Coefficient (ϵ)	>70,000 M ⁻¹ cm ⁻¹	>70,000 M ⁻¹ cm ⁻¹	~83,000 M ⁻¹ cm ⁻¹ at pH 9.0
Fluorescence Quantum Yield (Φ)	~0.93 (unconjugated)	Lower than 5-isomer when forming bifluorophores[2]	0.93 (unconjugated)[6]
pKa	Not explicitly found	Not explicitly found	~6.5[7][8]
Molecular Weight	376.32 g/mol	376.32 g/mol	376.32 g/mol
Chemical Formula	C ₂₁ H ₁₂ O ₇	C ₂₁ H ₁₂ O ₇	C ₂₁ H ₁₂ O ₇

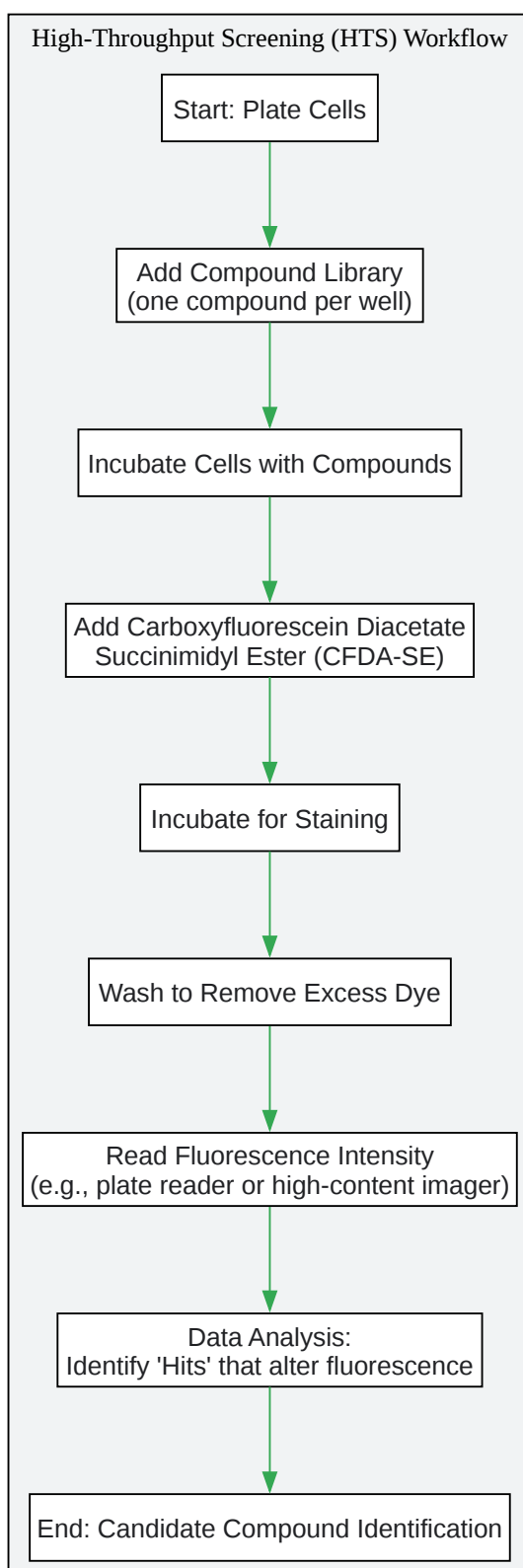
Synthesis and Separation of Isomers

The most common method for synthesizing 5(6)-carboxyfluorescein is through the condensation of 1,2,4-benzenetricarboxylic anhydride (trimellitic anhydride) with resorcinol. This reaction typically yields a mixture of the 5- and 6-isomers.

Synthesis and Separation Workflow







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